

# Navigating the Safe Handling of 2-Morpholinoacetaldehyde: A Comprehensive Guide

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## Compound of Interest

Compound Name: 2-Morpholinoacetaldehyde

Cat. No.: B1332701

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For researchers, scientists, and professionals in drug development, the safe handling of chemical reagents is paramount. This document provides essential safety and logistical information for the use of **2-Morpholinoacetaldehyde**, focusing on operational procedures, personal protective equipment (PPE), and disposal plans. While a specific Safety Data Sheet (SDS) for **2-Morpholinoacetaldehyde** is not readily available in public domains, this guidance is based on the known hazards of related compounds, such as aliphatic aldehydes and morpholine derivatives.

## Essential Safety Information

**2-Morpholinoacetaldehyde** is an aldehyde derivative of morpholine. Aldehydes, as a class, can be irritating to the skin, eyes, and respiratory system.<sup>[1]</sup> Some aldehydes are also flammable and may be toxic.<sup>[2][3]</sup> The morpholine component suggests that the compound may also share some toxicological properties with other morpholine-containing substances. Therefore, handling this compound requires stringent adherence to safety protocols to minimize exposure and risk.

## Quantitative Data Summary

Due to the absence of a specific Safety Data Sheet, the following table provides general physical and chemical properties for the hydrochloride salt of **2-Morpholinoacetaldehyde**,

which is often used to improve stability.[4] It is crucial to consult the specific SDS from your supplier for detailed hazard information and exposure limits.

| Property          | Value                                  | Source |
|-------------------|--|--------|
| Chemical Name     | 2-Morpholinoacetaldehyde hydrochloride | [4]    |
| CAS Number        | 1172495-88-3 (hydrochloride)           | [4][5] |
| Molecular Formula | C6H12ClNO2                             | [4]    |
| Appearance        | White to off-white crystalline solid   | [4]    |
| Boiling Point     | ~255.9°C                               | [4]    |
| Density           | ~1.1 g/cm <sup>3</sup>                 | [4]    |
| Solubility        | Soluble in water and dichloromethane   | [4]    |

## Operational Plan: From Receipt to Disposal

A systematic approach is critical for safely managing **2-Morpholinoacetaldehyde** in a laboratory setting.

### Receiving and Inspection

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- Ensure the supplier has provided a Safety Data Sheet (SDS). If not, request one immediately and do not handle the chemical until the SDS has been reviewed.
- Verify that the container is properly labeled with the chemical name, concentration, and appropriate hazard warnings.

### Storage

- Store in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents, acids, and bases.[6]

- Keep the container tightly closed to prevent the release of vapors and protect it from moisture.[7]
- Given that some aldehydes are light-sensitive, store in a dark or opaque container.[2]

## Handling

- All handling of **2-Morpholinoacetaldehyde** should be conducted in a certified chemical fume hood to minimize inhalation exposure.[2]
- Wear the appropriate Personal Protective Equipment (PPE) at all times (see table below).
- Avoid direct contact with skin, eyes, and clothing.[1]
- Use the smallest quantity of the chemical necessary for the experiment.
- Ensure that an emergency eyewash station and safety shower are readily accessible.

## Personal Protective Equipment (PPE)

The following table outlines the recommended PPE for handling **2-Morpholinoacetaldehyde**, based on general guidance for aldehydes and morpholine compounds.

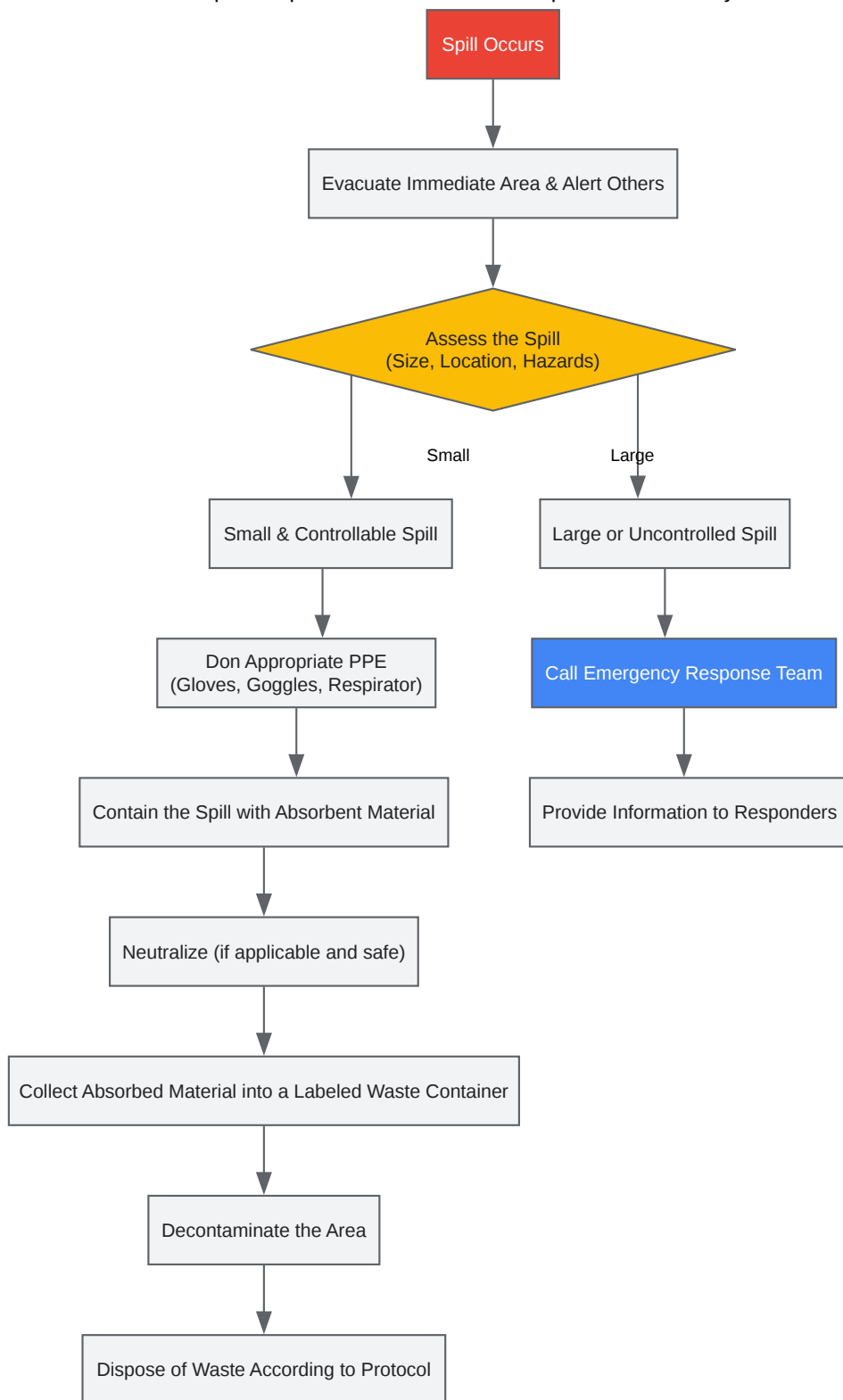
| Body Part   | Recommended Protection  | Rationale  |
|-------------|---|--|
| Hands       | Chemical-resistant gloves (e.g., Nitrile or Neoprene). Consult the glove manufacturer's compatibility chart for specific breakthrough times.                                | To prevent skin contact and absorption.                      |
| Eyes/Face   | Chemical splash goggles and a face shield.  | To protect against splashes and vapors. <a href="#">[1]</a>  |
| Body        | A flame-retardant lab coat, long pants, and closed-toe shoes.   | To protect skin from accidental contact.                     |
| Respiratory | A NIOSH-approved respirator with an organic vapor cartridge is required if working outside of a fume hood or if vapor concentrations are unknown or exceed exposure limits. | To prevent inhalation of harmful vapors. <a href="#">[8]</a> |

## Emergency Procedures

### Spill Response

In the event of a spill, follow a calm and systematic procedure to ensure safety.

## Chemical Spill Response Workflow for 2-Morpholinoacetaldehyde

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- To cite this document: BenchChem. [Navigating the Safe Handling of 2-Morpholinoacetaldehyde: A Comprehensive Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1332701#personal-protective-equipment-for-handling-2-morpholinoacetaldehyde]

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